

Unveiling the Physicochemical Profile of 8-Nonen-2-one: A Technical Guide

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Compound of Interest

Compound Name: 8-Nonen-2-one

Cat. No.: B1328785

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **8-Nonen-2-one**, a ketone with applications in the flavor and fragrance industry and as a semiochemical in insect communication. This document details its boiling point and density, outlines general experimental methodologies for these determinations, and presents key biochemical pathways associated with its synthesis and signaling functions.

Core Physical Properties

The physical characteristics of **8-Nonen-2-one** are fundamental to its handling, application, and study. The boiling point and density are critical parameters for purification, formulation, and various analytical procedures.

Data Summary

The quantitative data for the boiling point and density of **8-Nonen-2-one** are summarized in the table below for clear and easy reference.

Physical Property	Value	Conditions
Boiling Point	91.00 - 93.00 °C	at 26.00 mm Hg [1]
215.00 - 216.00 °C	at 760.00 mm Hg (estimated) [2]	
Density	0.85300 - 0.85500 g/cm ³	at 25.00 °C [2] [3]

Experimental Protocols

While specific experimental records for the determination of the physical properties of **8-Nonen-2-one** are not publicly detailed, standard organic chemistry methodologies are employed for such measurements. The following sections describe generalized protocols for determining the boiling point and density of a liquid ketone like **8-Nonen-2-one**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially for small sample volumes, the Thiele tube method is commonly employed.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Sample vial
- Heating source (e.g., Bunsen burner or oil bath)
- Mineral oil

Procedure:

- A small amount of the **8-Nonen-2-one** sample is placed in the sample vial.

- The capillary tube is placed in the sample vial with the open end submerged in the liquid.
- The sample vial is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and vial assembly are placed in the Thiele tube containing mineral oil, ensuring the sample is fully immersed.
- The side arm of the Thiele tube is gently heated, allowing for even heat distribution via convection currents.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued once a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[2]

Determination of Density

The density of a liquid is its mass per unit volume. A precise method for determining the density of a liquid is through the use of a pycnometer or a density bottle.

Apparatus:

- Pycnometer (density bottle) of a known volume
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The clean and dry pycnometer is weighed accurately on an analytical balance (m1).

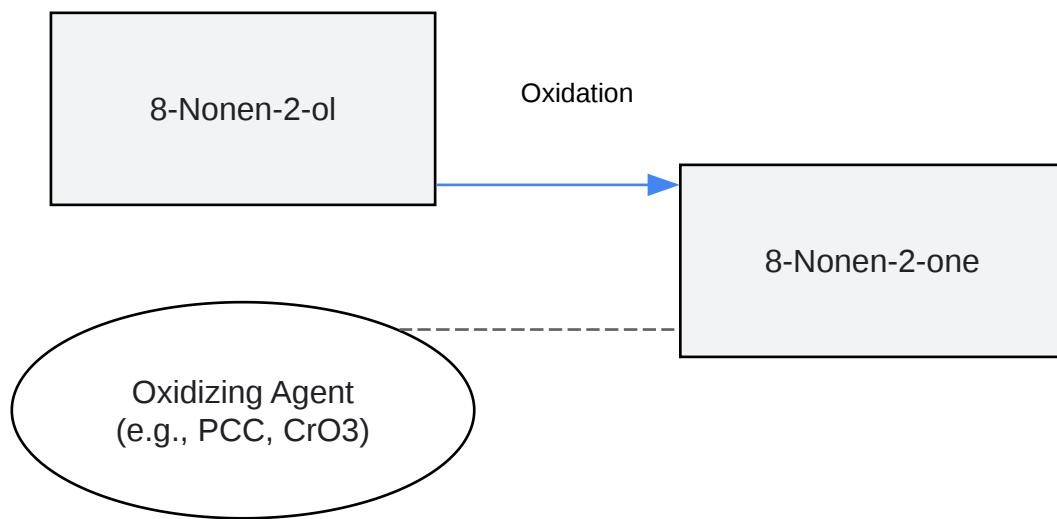
- The pycnometer is filled with distilled water of a known temperature and weighed again (m2). The volume of the pycnometer can be calculated using the density of water at that temperature.
- The pycnometer is then emptied, dried, and filled with the **8-Nonen-2-one** sample at the same temperature.
- The filled pycnometer is weighed again (m3).
- The density of the **8-Nonen-2-one** is calculated using the formula: Density = $(m3 - m1) / \text{Volume of pycnometer}$

Biochemical and Synthetic Pathways

Understanding the synthesis and biological interactions of **8-Nonen-2-one** is crucial for its application in drug development and as a semiochemical.

Synthesis of **8-Nonen-2-one**

8-Nonen-2-one can be synthesized through the oxidation of the corresponding secondary alcohol, 8-nonen-2-ol. This reaction is a fundamental transformation in organic chemistry.

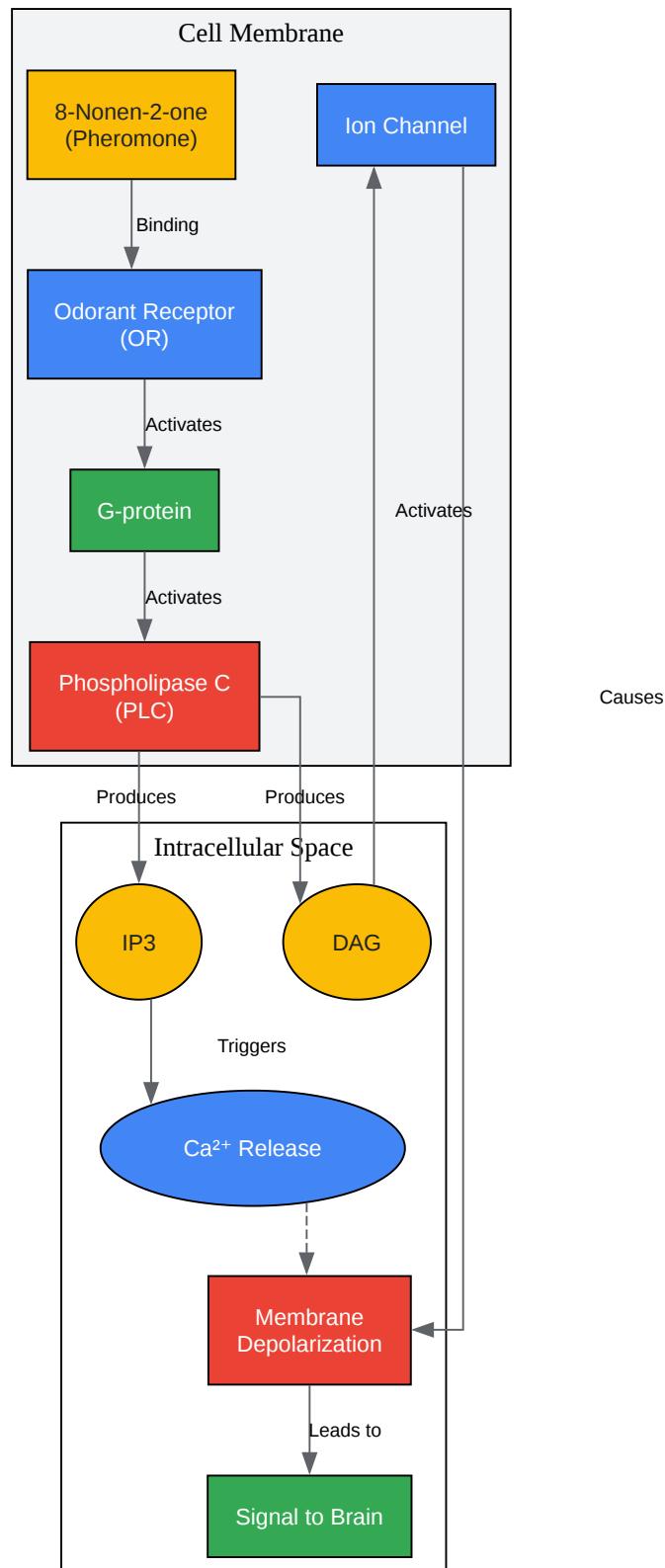


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Caption: Synthesis of **8-Nonen-2-one** via oxidation of 8-nonen-2-ol.

Insect Pheromone Signaling Pathway (General)

8-Nonen-2-one has been identified as a semiochemical, a chemical substance that carries a message, for certain insects.^[1] While the specific signaling cascade for **8-Nonen-2-one** in a particular species may vary, a generalized insect pheromone signaling pathway provides a representative model of its potential mechanism of action at the molecular level. This process typically involves the binding of the pheromone to a receptor protein, initiating an intracellular signaling cascade that leads to a behavioral response.



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Caption: Generalized insect pheromone signal transduction pathway.

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